

Safe Disposal of 2,3-Difluoro-4-methylbenzyl bromide: A Procedural Guide

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Compound of Interest

Compound Name: 2,3-Difluoro-4-methylbenzyl
bromide

Cat. No.: B1304718

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of **2,3-Difluoro-4-methylbenzyl bromide** (CAS No: 261763-43-3). Adherence to these procedures is critical to ensure personal safety and environmental compliance. This chemical is classified as a hazardous substance, and its handling and disposal require strict observance of established safety protocols.

I. Health and Safety Information

2,3-Difluoro-4-methylbenzyl bromide is a corrosive compound that can cause severe skin burns and serious eye damage.[1][2][3] It may also cause respiratory irritation.[2][3][4] Inhalation of its vapors or dust can be harmful. Therefore, all handling and disposal procedures must be conducted in a well-ventilated area, preferably within a chemical fume hood.[5][6] Appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, a face shield, and a lab coat, must be worn at all times.[2][3][7]

In case of exposure:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove all contaminated clothing. Seek immediate medical attention.[5][8]

- Eye Contact: Immediately rinse eyes cautiously with water for several minutes.[1][5] Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.
- Inhalation: Move the individual to fresh air and keep them comfortable for breathing. If respiratory symptoms develop, seek immediate medical attention.[4][5]
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting.[1][3] Seek immediate medical attention.

II. Quantitative Data

The following table summarizes the key physical and chemical properties of **2,3-Difluoro-4-methylbenzyl bromide**:

Property	Value	Reference
CAS Number	261763-43-3	[1]
Molecular Formula	C ₈ H ₇ BrF ₂	[1]
Molecular Weight	221.05 g/mol	[1]
Boiling Point	78°C at 1 Torr	[1]
Appearance	Not specified in search results	
Incompatible Materials	Bases, Alcohols, Amines, Metals, Strong oxidizing agents	[5][6]

III. Proper Disposal Protocol

The disposal of **2,3-Difluoro-4-methylbenzyl bromide** must be managed as hazardous waste. All disposal actions must comply with local, regional, and national environmental regulations.[1][5][7]

Step 1: Waste Collection and Storage

- Collect waste **2,3-Difluoro-4-methylbenzyl bromide** and any contaminated materials (e.g., paper towels, gloves) in a designated, properly labeled, and sealed hazardous waste container.
- The container should be made of a material compatible with the chemical.
- Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.^{[5][6]}

Step 2: Treatment and Neutralization (if applicable and permitted)

- Consult with your institution's Environmental Health and Safety (EHS) department before attempting any neutralization.
- For small spills, it may be possible to neutralize the compound. A suggested method for similar chemicals involves treatment with a solution of soda ash or sodium bicarbonate.^[8] However, this should only be performed by trained personnel with appropriate safety measures in place.

Step 3: Disposal through a Licensed Waste Management Facility

- The primary and recommended method of disposal is through a licensed and approved hazardous waste disposal facility.^{[5][7]}
- Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste.
- Do not pour **2,3-Difluoro-4-methylbenzyl bromide** down the drain or dispose of it with regular laboratory trash.^[6]

Step 4: Decontamination of Empty Containers

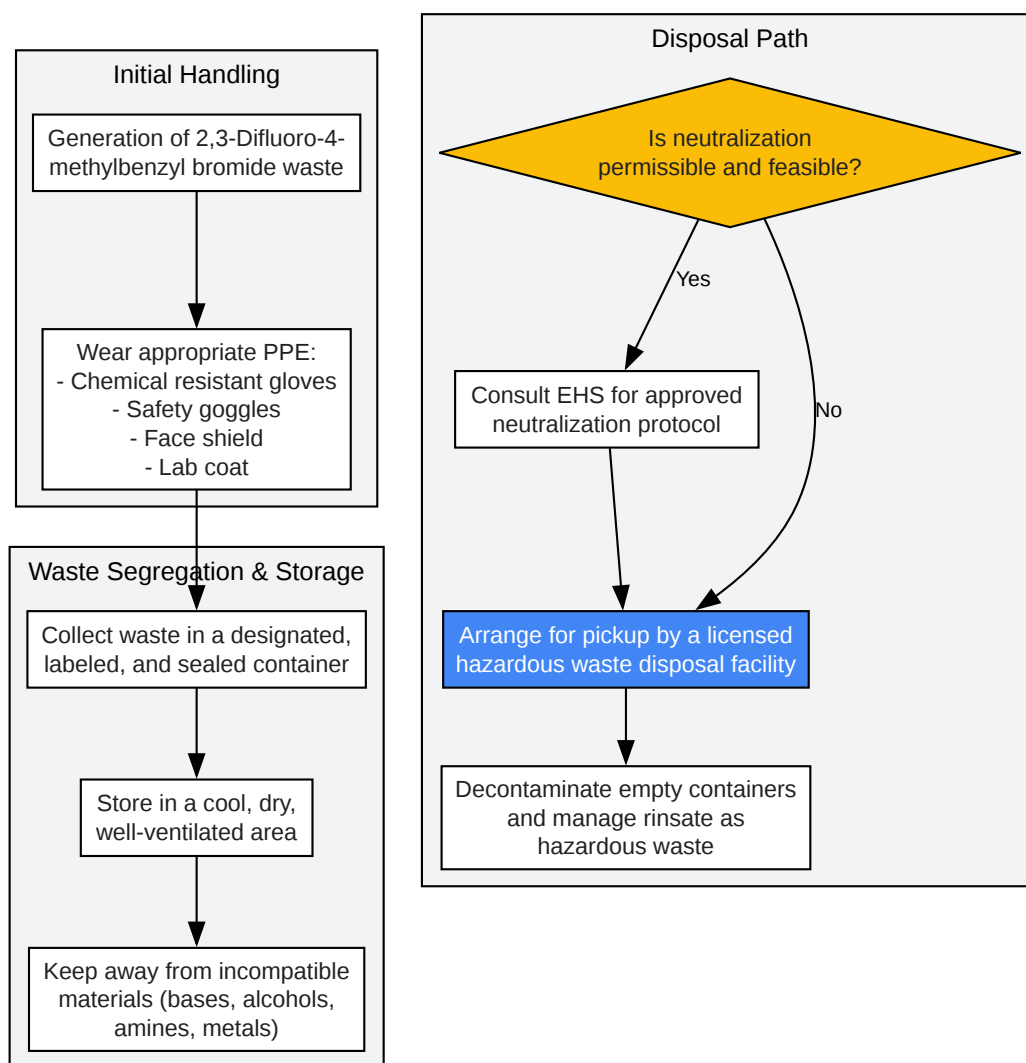
- Empty containers that held **2,3-Difluoro-4-methylbenzyl bromide** must also be treated as hazardous waste unless properly decontaminated.
- A suggested method for decontaminating containers of similar chemicals is to rinse them with a 5% aqueous sodium hydroxide or soda ash solution, followed by water.^[8]

- After decontamination, the rinsate should be collected and disposed of as hazardous waste. Observe all label safeguards until the container is thoroughly cleaned and destroyed.[8]

IV. Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **2,3-Difluoro-4-methylbenzyl bromide**.

Proper Disposal Workflow for 2,3-Difluoro-4-methylbenzyl bromide

[Click to download full resolution via product page](#)Caption: Disposal workflow for **2,3-Difluoro-4-methylbenzyl bromide**.

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